

pharmacokinetics of Salclobuzate sodium

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Compound Focus: Salclobuzate sodium

CAS No.: 387825-07-2

Cat. No.: S8757776

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Core Chemical and Regulatory Data

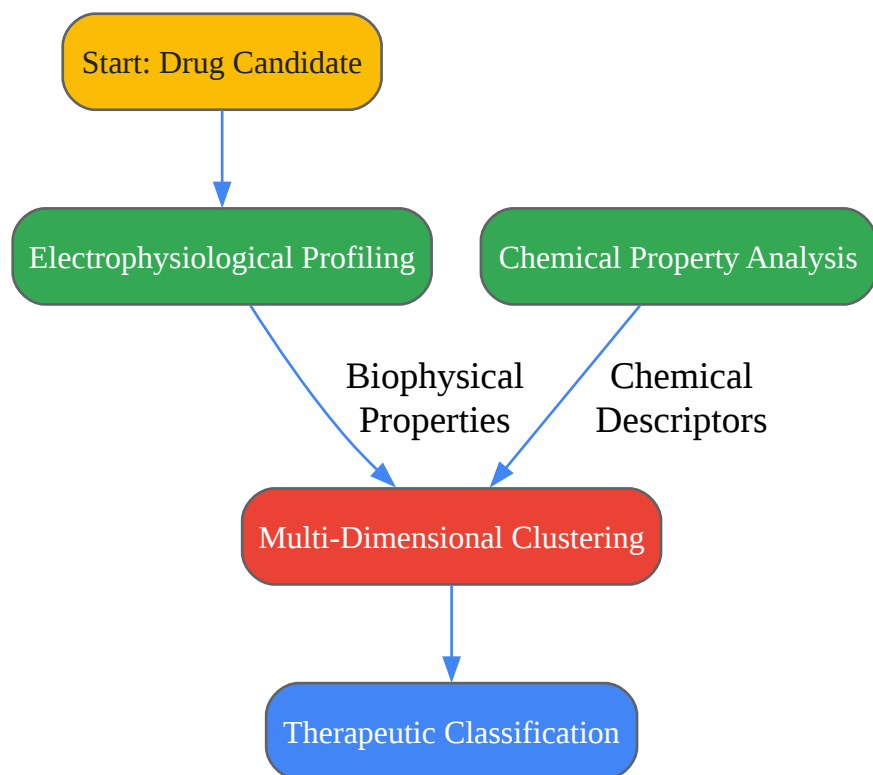
The table below summarizes the key identified properties of **Salclobuzate Sodium**:

| Property | Detail |
|----------------------|-----------------------------------|
| Name | Salclobuzate Sodium (USAN) [1] |
| Chemical Formula | $C_{11}H_{11}ClNO_4 \cdot Na$ [1] |
| Molecular Weight | 279.65 g/mol [1] |
| CAS Registry Number | 387825-07-2 [1] |
| Therapeutic Efficacy | Oral Absorption Promoter [1] |

Proposed Mechanism and Research Context

While specific signaling pathways for **Salclobuzate sodium** are not detailed in the available literature, its defined role as an **oral absorption promoter** suggests it functions by enhancing drug uptake in the gastrointestinal tract [1].

The diagram below outlines the general workflow for classifying sodium channel inhibitors, which is a relevant area of ion channel pharmacology. This may provide useful methodological context for related research.



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This process involves profiling biophysical properties (e.g., state-dependent affinity, onset/offset kinetics) and key chemical properties (e.g., lipophilicity, aromaticity) to classify compounds into distinct inhibitory types that correlate with therapeutic applications [2].

Suggestions for Further Research

To gather the in-depth data required for your whitepaper, I suggest these pathways:

- **Specialized Scientific Databases:** Conduct a targeted search for **Salclobuzate sodium** on platforms like **SciFinder-n** or **Reaxys**, which often contain more detailed pharmacological data from patent and journal sources not fully indexed by general web searches.
- **Patent Analysis:** As an USAN-approved compound, its primary data may be found within **pharmaceutical patents**. These documents typically contain extensive experimental sections on

synthesis, biological activity, and often, preclinical pharmacokinetics.

- **Expanded Literature Review:** Broen your search to **review articles on oral absorption enhancers**. While they may not mention **Salclobuzate sodium** specifically, they can provide crucial information on the common mechanisms, experimental methodologies, and key assays used in this field.

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References

1. KEGG DRUG: Salclobuzate sodium [kegg.jp]
2. Classification of Drugs Based on Properties of Sodium ... | PLOS One [journals.plos.org]

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